

Protocol for the Preparation of 3',5,5'-Trichlorosalicylanilide Stock Solution

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Compound of Interest

Compound Name: 3',5,5'-Trichlorosalicylanilide

Cat. No.: B1682955

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Introduction

This document provides a detailed protocol for the preparation of a stock solution of **3',5,5'-Trichlorosalicylanilide** (TCSA), a compound known for its activity as an inhibitor of fungal morphogenesis. This protocol is intended for researchers, scientists, and drug development professionals. Adherence to this protocol will ensure the accurate and reproducible preparation of a TCSA stock solution for use in various in vitro and in vivo experimental settings.

Compound Information

Proper handling and accurate characterization of the compound are crucial for the reliability of experimental results. The key properties of **3',5,5'-Trichlorosalicylanilide** are summarized below.

Property	Value
Compound Name	3',5,5'-Trichlorosalicylanilide (TCSA)
Molecular Formula	C ₁₃ H ₈ Cl ₃ NO ₂
Molecular Weight	316.57 g/mol [1]
CAS Number	106480-60-8[1]
Appearance	Off-white to beige crystalline powder
Solubility	Poorly soluble in water; soluble in DMSO.

Materials and Equipment

Reagents

- **3',5,5'-Trichlorosalicylanilide** (powder, >98% purity)
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade (purity $\geq 99.7\%$)[2]

Equipment

- Analytical balance
- Spatula
- Weighing paper or boat
- Microcentrifuge tubes (1.5 mL or 2.0 mL, sterile)
- Pipettes (P1000, P200, P20) and sterile filter tips
- Vortex mixer
- Water bath or heat block (optional, for gentle warming)
- Sonicator (optional)
- Personal Protective Equipment (PPE): safety goggles, lab coat, chemical-resistant gloves

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **3',5,5'-Trichlorosalicylanilide** in DMSO. This concentration is a common starting point for many in vitro assays.

Calculations

To prepare a 10 mM stock solution, the required mass of TCSA needs to be calculated.

Molarity (M) = Moles of Solute / Liters of Solution

Moles = Mass (g) / Molecular Weight (g/mol)

Therefore, Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)

For preparing 1 mL (0.001 L) of a 10 mM (0.010 mol/L) stock solution:

Mass (mg) = 0.010 mol/L * 0.001 L * 316.57 g/mol * 1000 mg/g Mass (mg) = 3.166 mg

The following table summarizes the required mass of TCSA for different volumes of a 10 mM stock solution.

Desired Stock Volume	TCSA Mass Required (mg)	Volume of DMSO (mL)
1 mL	3.17	1
2 mL	6.33	2
5 mL	15.83	5
10 mL	31.66	10

Step-by-Step Procedure

- Preparation: Put on appropriate PPE (lab coat, gloves, and safety goggles). Ensure the work area is clean.
- Weighing: Tare the analytical balance with a clean weighing boat. Carefully weigh out the calculated amount of **3',5,5'-Trichlorosalicylanilide** powder.
- Transfer: Transfer the weighed powder into a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the TCSA powder.
- Dissolution: Close the tube tightly and vortex the mixture for 1-2 minutes to facilitate dissolution.

- **Visual Inspection:** Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear. If precipitation is observed, gentle warming in a 37°C water bath or sonication for a few minutes can aid in complete dissolution.[3]
- **Aliquoting and Storage:** For long-term storage and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[4]
- **Storage Conditions:** Store the aliquots of the stock solution at -20°C. Under these conditions, the stock solution is expected to be stable for up to 3 months.[3]

Application Notes: Use in Cell Culture

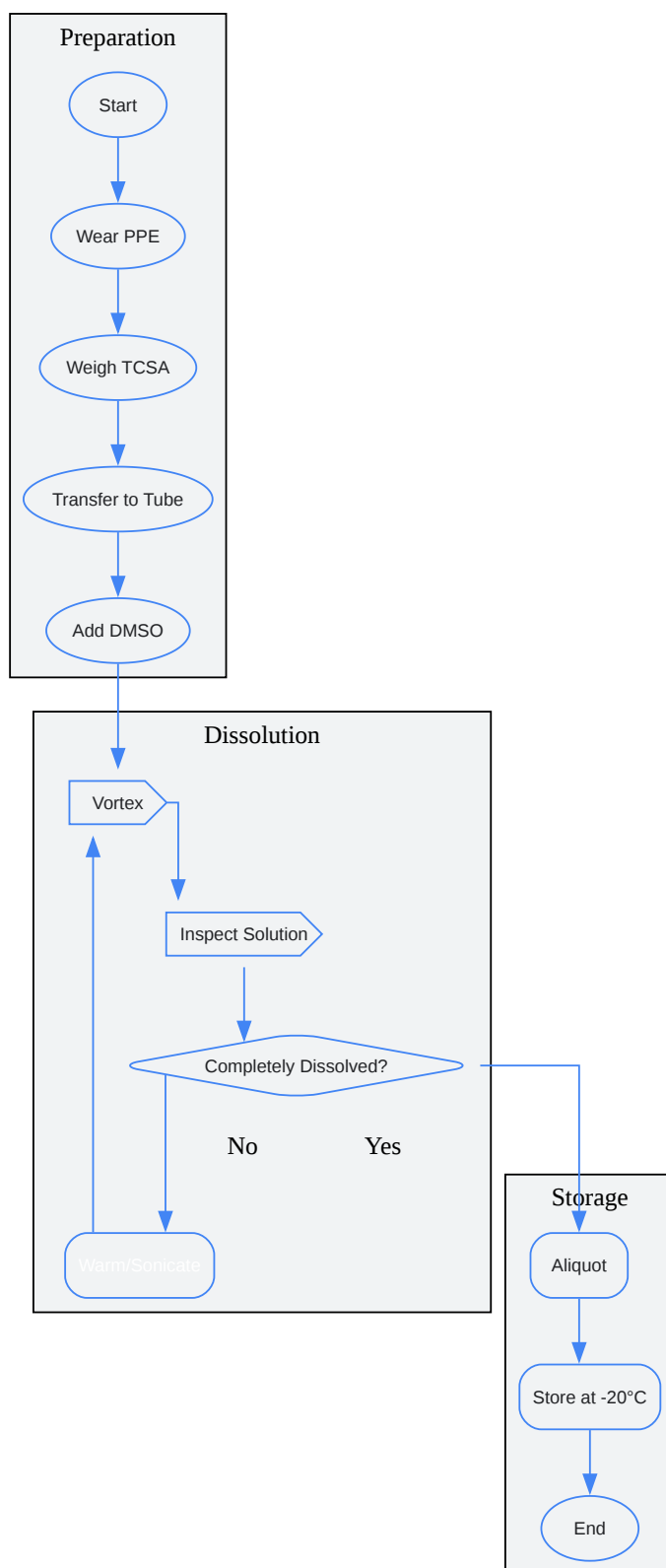
When using the **3',5,5'-Trichlorosalicylanilide** stock solution in cell-based assays, it is crucial to maintain a low final concentration of DMSO in the cell culture medium to avoid solvent-induced cytotoxicity.

- **Final DMSO Concentration:** The final concentration of DMSO in the cell culture medium should ideally be kept at or below 0.1% and should not exceed 0.5%.[5]
- **Dilution:** To achieve the desired final concentration of TCSA in your experiment, perform serial dilutions of the stock solution in the cell culture medium. It is advisable to perform dilutions in a stepwise manner to prevent precipitation of the compound.[1]
- **Solvent Control:** Always include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the experimental conditions to account for any effects of the solvent on the cells.

Visualization

Experimental Workflow

The following diagram illustrates the workflow for the preparation of the **3',5,5'-Trichlorosalicylanilide** stock solution.

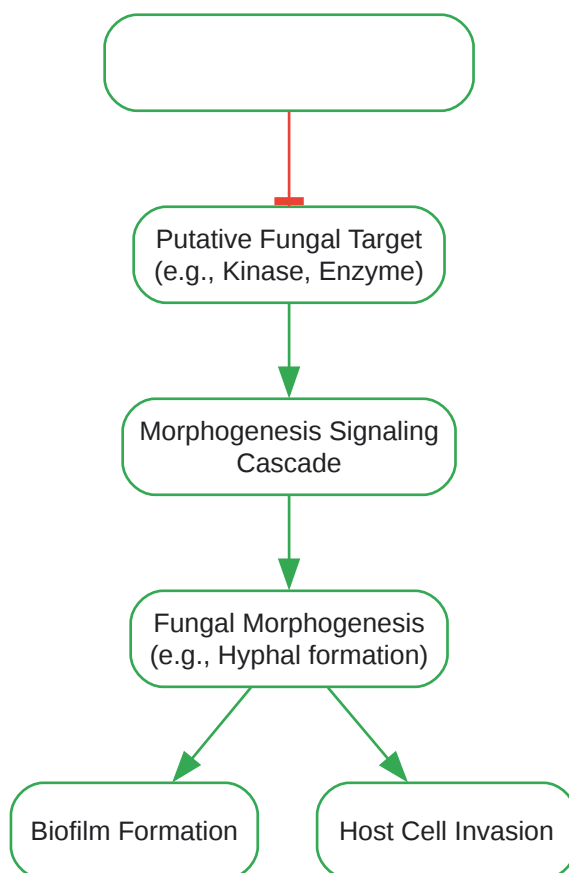


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Caption: Workflow for **3',5,5'-Trichlorosalicylanilide** Stock Solution Preparation.

Signaling Pathway (Hypothetical)

While the precise molecular target of **3',5,5'-Trichlorosalicylanilide** is a subject of ongoing research, its known effect is the inhibition of fungal morphogenesis. A simplified, hypothetical signaling pathway is depicted below.



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Caption: Hypothetical Signaling Pathway of **3',5,5'-Trichlorosalicylanilide** Action.

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